

An In-Depth Technical Guide to the Safe Handling of Cuproxoline

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Compound of Interest

Compound Name: Cuproxoline

CAS No.: 13007-93-7

Cat. No.: B227717

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Abstract

Cuproxoline, a copper-containing chelating agent, presents a unique set of handling and safety considerations due to its chemical composition and intended applications in research and development. This guide provides a comprehensive overview of the essential safety protocols and handling guidelines for **Cuproxoline**, synthesized from an analysis of its constituent components: 8-hydroxyquinoline-5,7-disulfonic acid, copper, and diethylamine. By understanding the intrinsic hazards of each component, this document establishes a robust framework for risk mitigation, ensuring the safety of laboratory personnel and the integrity of experimental outcomes. The following sections detail the chemical and physical properties, hazard identification, exposure control, emergency procedures, and proper disposal of **Cuproxoline**, offering a holistic approach to its safe management in a laboratory setting.

Chemical & Physical Properties

Cuproxoline is a complex molecule with the CAS Registry Number 13007-93-7. It is also known by other names, including copper diethylamine oxyquinoline sulfonate and the

trademarked names Dicuprene and Cuprimyl.[1] It presents as green platelets and is soluble in water, forming a dark-green solution.[1] A 10% aqueous solution of **Cuproxoline** is nearly neutral and has the practical advantage of being sterilizable by autoclaving.[1]

Property	Value	Source
Molecular Formula	C34H56CuN6O14S4	[1]
Molecular Weight	964.65 g/mol	[1]
Appearance	Green platelets	[1]
Solubility	Soluble in water	[1]
CAS Number	13007-93-7	[1]

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **Cuproxoline** is not readily available. However, a comprehensive hazard assessment can be constructed by examining the GHS classifications of its primary components.

Component Hazard Analysis:

- 8-Hydroxyquinoline-5,7-disulfonic acid (and related 8-hydroxyquinoline compounds): These compounds are classified as toxic if swallowed, may cause an allergic skin reaction, and cause serious eye damage.[2][3][4] They are also recognized as being very toxic to aquatic life with long-lasting effects.[2][3]
- Copper (powder): Copper, particularly in powdered form, is a flammable solid and is very toxic to aquatic life.[5][6]
- Diethylamine: This component is highly flammable as a liquid and vapor. It is harmful if swallowed or inhaled, toxic in contact with skin, and causes severe skin burns and eye damage.[1][7][8]

Based on this composite analysis, **Cuproxoline** should be handled as a substance with the following potential hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Due to the presence of 8-hydroxyquinoline derivatives and diethylamine.
- Skin Corrosion/Irritation: Primarily from the diethylamine component.
- Serious Eye Damage/Irritation: A significant risk from both the 8-hydroxyquinoline and diethylamine components.
- Flammability: The presence of diethylamine suggests a potential fire hazard, although the overall flammability of the complex may be different.
- Aquatic Toxicity: Both copper and 8-hydroxyquinoline derivatives are toxic to aquatic organisms.

Anticipated GHS Pictograms for **Cuproxoline**:

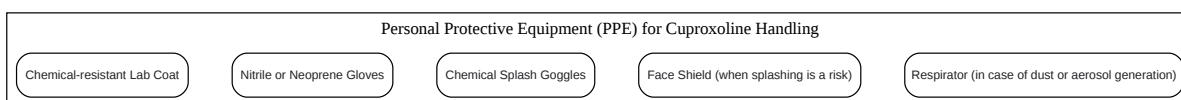
*Anticipated GHS Pictograms for **Cuproxoline***

Safe Handling and Storage

Given the hazardous nature of its components, stringent handling and storage protocols are imperative.

3.1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.



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*Hierarchy of Personal Protective Equipment for **Cuproxoline***

- Eye and Face Protection: Always wear chemical splash goggles. A face shield should be used in situations where splashing is a significant risk.[9][10]
- Skin Protection: A chemical-resistant lab coat should be worn at all times. Gloves, such as nitrile or neoprene, are mandatory.[9][10]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form or creating solutions.[11] If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[11]

3.2. Handling Procedures

- Avoid all personal contact, including inhalation of dust or mists.[1]
- Use designated tools for transferring the chemical to avoid cross-contamination.[11]
- When preparing solutions, always add the solid **Cuproxoline** to the solvent slowly.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[11]

3.3. Storage Requirements

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[8][12]
- Keep containers tightly closed to prevent contamination and potential reaction with moisture or air.[8][12]
- Store away from incompatible materials, such as strong oxidizing agents.[12]
- Label all containers clearly with the chemical name, hazard pictograms, and date of receipt/opening.

Emergency Procedures

A clear and well-rehearsed emergency plan is critical.

4.1. First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[3][7]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.	[3][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[3][7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3][7]

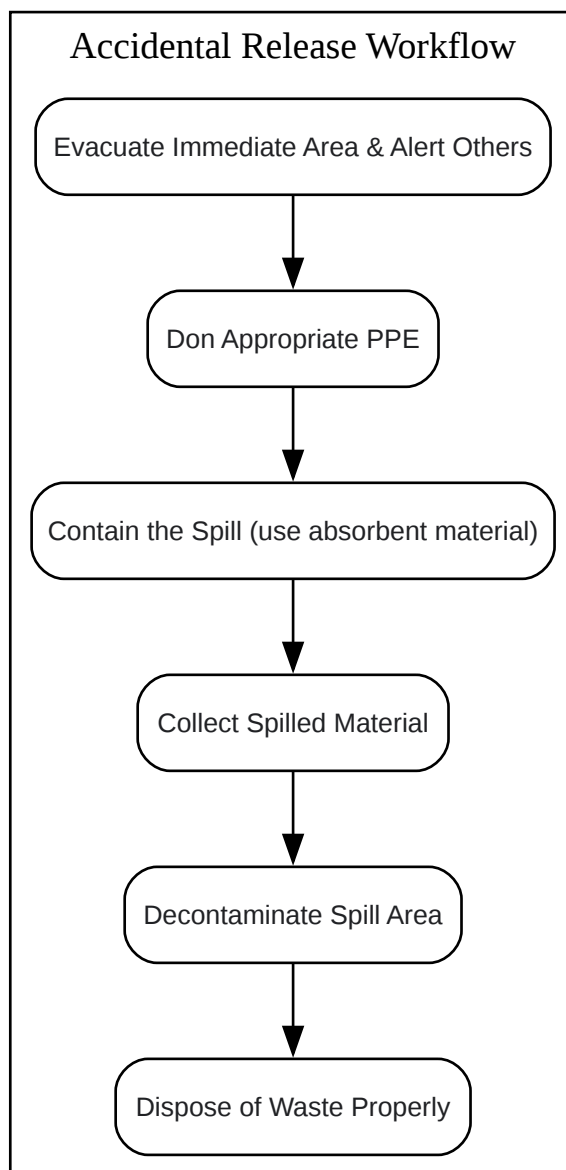
4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Specific Hazards: The presence of diethylamine suggests that flammable and toxic vapors may be produced during a fire.[1][7]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

4.3. Accidental Release Measures

A tiered response is necessary depending on the scale of the spill.



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*Workflow for Responding to a **Cuproxoline** Spill*

- Evacuate and Secure: Immediately evacuate the area and prevent entry.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For liquid spills, use an inert absorbent material. For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Collection and Disposal: Place the contained material into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent followed by soap and water.

Toxicological and Ecological Information

5.1. Toxicological Data

The primary known toxicological value for **Cuproxoline** is an intramuscular LD50 in rats of 126 mg/kg.[1] The toxicology of the complex is likely a combination of the effects of its components.

- Copper: Excessive exposure can lead to gastrointestinal distress, and liver and kidney damage.[8]
- Diethylamine: Can cause severe irritation and burns to the skin, eyes, and respiratory tract. [11] Chronic exposure may lead to bronchitis and affect the liver and kidneys.[11]
- 8-Hydroxyquinoline Derivatives: These are known to be toxic upon ingestion and can cause severe eye damage and skin sensitization.[2][3][4]

5.2. Ecological Information

Cuproxoline should be considered harmful to the environment, particularly aquatic ecosystems.

- Copper: Copper is highly toxic to aquatic life and does not degrade, instead entering complex biogeochemical cycles.[5][6][13]

- 8-Hydroxyquinoline Derivatives: These compounds are also classified as very toxic to aquatic life with long-lasting effects.[2][3]
- Environmental Fate: The overall environmental persistence and degradation pathways of the **Cuproxoline** complex are not well-documented. However, due to its components, it should be prevented from entering drains, soil, or waterways.

Disposal Considerations

All waste containing **Cuproxoline** must be treated as hazardous waste.

- Dispose of unused **Cuproxoline** and any contaminated materials in a designated hazardous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **Cuproxoline** down the drain or in regular trash.

Conclusion

The safe handling of **Cuproxoline** is predicated on a thorough understanding of the hazards posed by its constituent parts. By adhering to the comprehensive guidelines outlined in this document—from consistent use of appropriate personal protective equipment to the implementation of robust emergency and disposal procedures—researchers can significantly mitigate the risks associated with this compound. A proactive and informed approach to safety is paramount to protecting both personnel and the environment while enabling the successful advancement of scientific research.

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